

# A Comprehensive Technical Guide to the Safe Handling of H2N-PEG2-N3 (TosOH)

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## Compound of Interest

Compound Name: H2N-PEG2-N3 (TosOH)

Cat. No.: B8180078

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety information and detailed handling precautions for **H2N-PEG2-N3 (TosOH)**, a bifunctional linker commonly used in click chemistry applications. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of research and development activities.

## Chemical Identification and Properties

**H2N-PEG2-N3 (TosOH)**, also known as 1-Amino-5-azido-3-oxapentane, tosylate salt, is a substance that requires careful handling due to its potential health hazards.

Identifier	Value
Chemical Name	2-(2-azidoethoxy)ethan-1-amine;4-methylbenzenesulfonic acid
CAS Number	134179-38-7
Molecular Formula	C11H18N4O4S

### Physical and Chemical Properties

Quantitative data for several physical and chemical properties of **H2N-PEG2-N3 (TosOH)** are not extensively reported in available safety data sheets. The following table summarizes the

known information.


Property	Value
Appearance	Solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in water
Density	Not available

## Hazard Identification and Classification

**H2N-PEG2-N3 (TosOH)** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word:Warning

## Toxicological Information

Detailed toxicological studies for **H2N-PEG2-N3 (TosOH)** are limited. The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Toxicological Endpoint	Value
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available
LD50 (Lethal Dose, 50%)	Not available
LC50 (Lethal Concentration, 50%)	Not available

Due to the lack of comprehensive toxicological data, this compound should be handled as a potentially hazardous substance at all times.

## Exposure Controls and Personal Protection

No occupational exposure limits (e.g., OSHA PEL, ACGIH TLV) have been established for **H2N-PEG2-N3 (TosOH)**. Therefore, stringent exposure control measures must be implemented.

Control Measure	Specification
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dusts are generated, use a NIOSH-approved respirator with a particulate filter.

## Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling of **H2N-PEG2-N3 (TosOH)** from receipt to disposal.

Safe handling workflow for **H2N-PEG2-N3 (TosOH)**.

## First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** May emit toxic fumes (carbon oxides, nitrogen oxides, sulfur oxides) under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

### Accidental Release

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

## Disposal Considerations

Dispose of **H2N-PEG2-N3 (TosOH)** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to contact a licensed professional waste disposal service.

## Disclaimer

The information provided in this document is based on available safety data sheets and is intended as a guide for trained professionals. It is not exhaustive and does not constitute a formal risk assessment. All users should conduct their own evaluation of the risks associated with the use of this chemical and implement appropriate control measures.

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